

Essential Safety and Operational Guide for Handling m-PEG1000-CH₂COOH

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Compound of Interest

Compound Name: m-PEG1000-CH₂COOH

Cat. No.: B045203

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **m-PEG1000-CH₂COOH**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are based on the safety data for polyethylene glycol (PEG) 1000, a closely related compound.

Personal Protective Equipment (PPE)

When handling **m-PEG1000-CH₂COOH**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards.[1]	To protect eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant, impervious gloves such as nitrile rubber (>0.11 mm thickness) or butyl rubber (0.7 mm thickness).[2][3]	To prevent direct skin contact and potential irritation.[4]
Body Protection	Lab coat, apron, or other protective clothing to prevent skin exposure.[1]	To protect skin from accidental spills and contamination.
Respiratory Protection	Generally not required under normal use with adequate ventilation.[1] A P1 particulate filter respirator is recommended if dust is generated.[5]	To prevent inhalation of dust particles, especially when handling the powdered form.

Hazard Identification and Toxicological Data

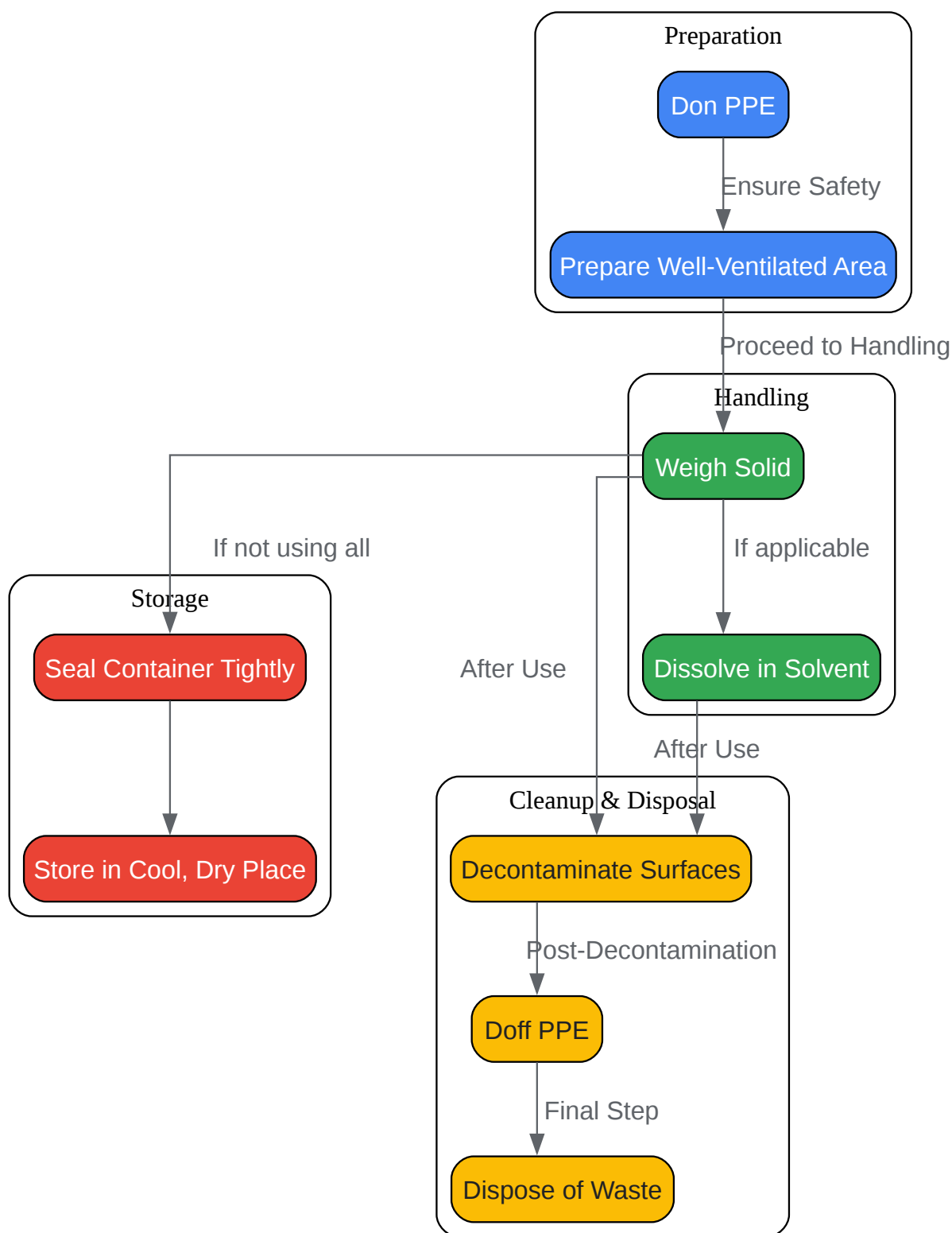
While **m-PEG1000-CH₂COOH** is not classified as a hazardous substance, it may cause mild irritation upon contact with eyes or skin.[4] The toxicological data for PEG 1000 provides a baseline for understanding its low toxicity profile.

Toxicological Data (for PEG 1000)	Value	Species
Oral LD50	32,000 mg/kg	Rat
Dermal LD50	>20,000 mg/kg	Rabbit
Intraperitoneal LD50	15,570 mg/kg	Rat
Eye Irritation	500mg/24h - Mild	Rabbit

Data sourced from various safety data sheets for PEG 1000.[4]

Operational Plan: Step-by-Step Handling Protocol

Following a systematic workflow is crucial for the safe handling of **m-PEG1000-CH₂COOH** from receipt to disposal.



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Workflow for Safe Handling of **m-PEG1000-CH₂COOH**

Experimental Protocol for Handling:

- Preparation: Before handling, ensure you are in a well-ventilated area. Put on all required PPE, including safety glasses, gloves, and a lab coat.
- Handling Solid Form:
 - When weighing the powdered or solid form, do so carefully to avoid generating dust.[\[4\]](#)
 - Use a chemical fume hood if there is a risk of dust inhalation.
- Dissolving:
 - When dissolving the solid, add it slowly to the solvent to prevent splashing.
 - Be aware that dissolving PEGs in water can generate a slight amount of heat.[\[6\]](#)
- General Precautions:
 - Avoid contact with skin and eyes.[\[4\]](#)
 - Do not eat, drink, or smoke in the work area.[\[4\]](#)
 - Wash hands thoroughly with soap and water after handling.[\[4\]](#)
 - Keep the container securely sealed when not in use.[\[4\]](#)

Disposal Plan

Proper disposal of **m-PEG1000-CH₂COOH** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- Waste Characterization: Although PEG 1000 is not considered hazardous, any contamination with other chemicals may alter the waste's properties and require different disposal procedures.[\[4\]](#)
- Solid Waste:

- Collect unused solid material in a clearly labeled, sealable container.[4]
- For spills, sweep or vacuum the material, avoiding dust generation, and place it in a labeled container for disposal.[4]
- Liquid Waste:
 - Collect solutions containing **m-PEG1000-CH₂COOH** in a designated, labeled waste container.
 - Do not pour solutions down the drain unless permitted by local regulations.[4]
- Container Disposal:
 - Dispose of empty containers in accordance with local, state, and federal regulations.
- Regulatory Compliance: All waste must be handled and disposed of in accordance with all applicable local, state, and federal regulations.[4] Consult your institution's environmental health and safety (EHS) department for specific guidance.

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